

Stability of 4-Ethylcyclohexan-1-amine hydrochloride in solution

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Compound of Interest

Compound Name:	4-Ethylcyclohexan-1-amine hydrochloride
CAS No.:	90226-27-0
Cat. No.:	B1290630

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Technical Support Center: **4-Ethylcyclohexan-1-amine Hydrochloride** Subject: Stability, Solubility, and Analytical Troubleshooting Guide Document ID: TS-ECH-004 | Version: 2.1[1]

Introduction: The Molecule at a Glance

Welcome to the technical support hub for **4-Ethylcyclohexan-1-amine Hydrochloride**. This guide addresses the specific physicochemical challenges associated with this aliphatic amine salt. Unlike aromatic amines (e.g., aniline), this compound lacks UV absorbance and possesses distinct stereochemical properties (cis/trans isomerism) that frequently confuse researchers regarding its purity and stability.

Quick Reference Data:

- Chemical Structure: Cyclohexane ring substituted with an ethyl group at C4 and a primary amine at C1.[1][2]
- Form: Hydrochloride salt (R-NH₃⁺ Cl⁻).[1]

- Key Challenge: Lack of UV chromophore, hygroscopicity, and cis/trans isomer management.

Module 1: Dissolution & Solubility Troubleshooting

User Ticket: "I cannot get the compound to dissolve in my standard stock solvent, or it precipitates upon freezing."

Technical Analysis

The hydrochloride salt form fundamentally alters the solubility profile compared to the free base.

- The HCl Salt: Highly polar and ionic. Soluble in water, methanol, and DMSO. Poorly soluble in non-polar organics (DCM, Hexane, Ether).
- The Free Base: Lipophilic.[3] Soluble in organics; poorly soluble in neutral water.[1][2]

Troubleshooting Protocol

Solvent System	Suitability (HCl Salt)	Notes & Risks
Water (Milli-Q)	High	Excellent solubility.[1] Risk: Prone to microbial growth if stored at RT. pH will be slightly acidic (~4.5–5.5).[1][2]
DMSO	Medium/High	Good solubility.[1][2] Risk: Hygroscopic solvent.[1][2] Freeze-thaw cycles can cause precipitation if the solution absorbs moisture.[1]
Methanol/Ethanol	High	Good for intermediate dilutions.[1][2] Risk: Volatility changes concentration over time.[1][2]
Acetonitrile	Low	Poor solubility for the salt form. Requires water cosolvent.[1][2]

- Oxidation: Aliphatic amines can oxidize to N-oxides or imines in the presence of air and light.
[1] This results in yellowing.[1][2]
- Carbamate Formation: Free amines react avidly with atmospheric CO₂ to form carbamates (white precipitate or turbidity).[1][2]
- Hygroscopicity: The HCl salt is hygroscopic.[1] Absorption of water does not degrade the molecule chemically but alters the effective concentration (w/w), leading to experimental errors.

Storage Protocol (The "Gold Standard")

- Solid State: Store at -20°C in a desiccator. Cap vials under nitrogen/argon.[1][2][4]
- In Solution:
 - Solvent: Degassed water or anhydrous DMSO.[1][2]
 - Container: Amber glass (protects from light) with Teflon-lined caps.[1]
 - Shelf Life:
 - Aqueous: 1 week at 4°C (due to microbial risk).[1]
 - DMSO: 3-6 months at -20°C.[1][2]

Module 3: Stereochemical Integrity (Cis vs. Trans)

User Ticket: "I see two peaks in my chromatogram, or the ratio of peaks has changed."

The Science: Conformational Isomerism

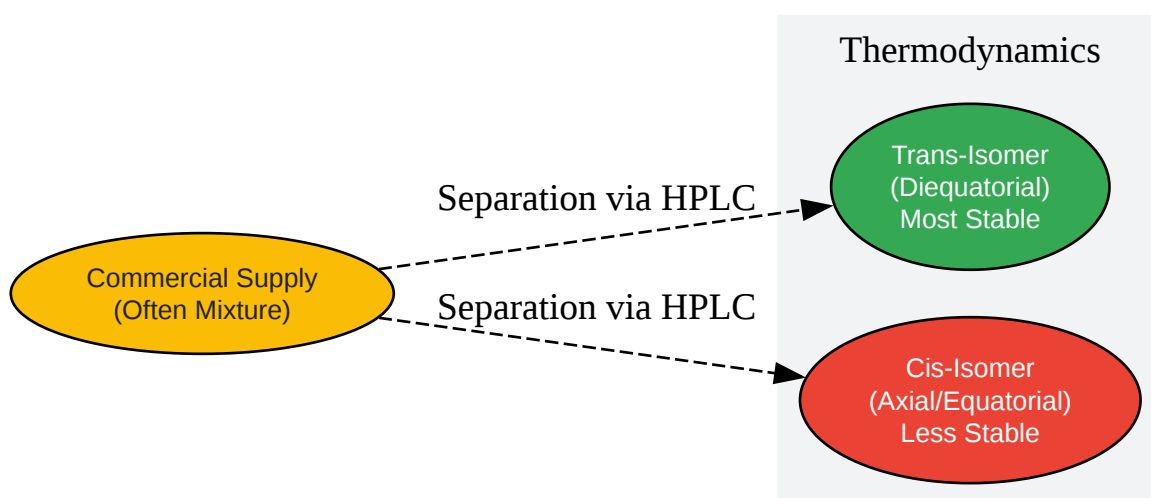
4-Ethylcyclohexan-1-amine exists as cis and trans isomers.[1]

- Trans Isomer: The ethyl and amino groups are on opposite sides of the ring plane. In the 1,4-disubstituted cyclohexane, the trans form allows both bulky groups to occupy the equatorial positions (diequatorial), making it the thermodynamically stable isomer.
- Cis Isomer: One group is axial, the other equatorial.[5] Higher energy.[1][2]

Why the ratio "changes": It is highly unlikely the molecule is isomerizing (converting cis to trans) in standard storage. The energy barrier is too high.

- Scenario A (Synthesis): The commercial product is often a mixture (e.g., 3:1 Trans:Cis).
- Scenario B (Solubility Fractionation): If you freeze a solution, the trans isomer (often less soluble due to better crystal packing) may precipitate first. If you draw from the supernatant without re-dissolving everything, you alter the ratio.

Visual Guide: Isomer Stability



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Figure 2: Thermodynamic relationship between cis and trans isomers.

Module 4: Analytical Troubleshooting (HPLC/LC-MS)

User Ticket: "I injected the sample but I see no peaks at 254 nm."

The Issue: Lack of Chromophore

Aliphatic amines like 4-ethylcyclohexan-1-amine have no conjugated pi-systems.^[1] They do not absorb UV light at 254 nm or 280 nm.^{[1][2]}

Recommended Analytical Protocols

Option A: Low-UV Detection (Quick Check)[1]

- Wavelength: 205 nm or 210 nm.[1][2]
- Mobile Phase: Phosphate buffer (pH 3.0) / Acetonitrile.[1][2][6][7]
- Restriction: You must use high-purity "HPLC Grade" solvents. Impurities in solvents absorb at 205 nm, causing high background noise.

Option B: Derivatization (High Sensitivity) Reaction with OPA (o-Phthalaldehyde) or FMOC-Cl adds a fluorescent tag.[1]

- Reagent: OPA/Mercaptoethanol.[1][2]
- Reaction: Mix sample + Reagent (1:1) for 30 seconds at RT.
- Detection: Fluorescence (Ex: 340 nm, Em: 450 nm).
- Result: High sensitivity, stable derivative.[8][9]

Option C: Charged Aerosol Detection (CAD) or ELSD

- Universal detectors that do not rely on UV absorbance.[1][2] Ideal for salt formulations.[1][2]

Option D: LC-MS (The Definitive ID)[1]

- Mode: ESI Positive (+).[1]
- Expected Mass:
 - Free Base MW: ~127.23 Da.[1][2]
 - Observed Ion $[M+H]^+$: 128.23 m/z.[1]
- Note: The HCl counter-ion is not seen in the positive scan but may appear as Cl^- (35/37 m/z) in negative mode.

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